

A Comprehensive Technical Guide to the Solubility of 2-Octanone

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Octanone

Cat. No.: B155638

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the solubility of **2-octanone** in various solvents. The information is curated to assist researchers, scientists, and professionals in drug development in understanding and applying the solubility characteristics of this ketone in their work. This document presents quantitative solubility data, detailed experimental protocols for solubility determination, and a visual representation of the experimental workflow.

Introduction to 2-Octanone

2-Octanone, also known as methyl hexyl ketone, is an organic compound with the chemical formula $C_8H_{16}O$. It is a colorless liquid with a characteristic odor often described as fruity or earthy. As a ketone, its polarity is influenced by the carbonyl group, while the octyl chain imparts significant nonpolar character. This dual nature dictates its solubility behavior in different solvent systems. Understanding the solubility of **2-octanone** is crucial for its application as a solvent, in chemical synthesis, and in the formulation of various products.

Quantitative Solubility Data

The solubility of **2-octanone** varies significantly with the polarity of the solvent. The following table summarizes the available quantitative and qualitative solubility data for **2-octanone** in a range of common solvents.

Solvent	Chemical Class	Temperature (°C)	Solubility
Water	Protic, Polar	20	0.9 g/L[1][2][3][4]
20	0.899 g/L		
Room Temperature	~0.07 g/100 mL[5]		
Ethanol (95%)	Protic, Polar	Not Specified	Miscible (1 mL in 1 mL)[6]
Ethanol	Protic, Polar	Not Specified	Miscible
Diethyl Ether	Aprotic, Nonpolar	Not Specified	Miscible[6]
Acetone	Aprotic, Polar	Not Specified	Miscible
Alcohols	Protic, Polar	Not Specified	Soluble[1][4][6][7]
Hydrocarbons	Aprotic, Nonpolar	Not Specified	Soluble[1][4][6][7]
Esters	Aprotic, Polar	Not Specified	Soluble[1][4][6][7]

Note: "Miscible" indicates that the two liquids form a homogeneous solution in all proportions. "Soluble" indicates that **2-octanone** dissolves in the solvent, but specific quantitative data on the limit of solubility was not available in the surveyed literature. For these solvents, experimental determination is recommended to establish quantitative solubility limits for specific applications.

Experimental Protocols for Solubility Determination

For a precise quantitative determination of **2-octanone** solubility in a specific solvent, particularly where it is not fully miscible, the following experimental protocols are recommended. These methods are based on the widely accepted shake-flask technique coupled with analytical quantification.

Shake-Flask Method for Equilibrium Solubility

This method is a reliable approach to determine the equilibrium solubility of a liquid in a liquid solvent.

Materials and Equipment:

- **2-Octanone** (high purity)
- Solvent of interest (high purity)
- Analytical balance
- Temperature-controlled orbital shaker or water bath
- Calibrated positive displacement pipettes
- Glass vials with PTFE-lined screw caps
- Centrifuge
- Syringe filters (chemically inert, e.g., PTFE)
- Gas chromatograph (GC) with a suitable detector (e.g., FID) or High-Performance Liquid Chromatograph (HPLC) with a suitable detector (e.g., UV or RI)
- Volumetric flasks and appropriate glassware for standard preparation

Procedure:

- **Preparation of Supersaturated Solution:** In a series of glass vials, add a known volume of the solvent. To each vial, add an excess amount of **2-octanone**. An excess is confirmed by the presence of a separate phase or turbidity after initial mixing.
- **Equilibration:** Securely cap the vials and place them in a temperature-controlled shaker or water bath set to the desired experimental temperature. Agitate the vials for a sufficient period (typically 24-48 hours) to ensure that equilibrium is reached. The system should be visually inspected to confirm that an excess of the **2-octanone** phase remains.
- **Phase Separation:** After equilibration, allow the vials to stand undisturbed at the experimental temperature for at least 12 hours to allow for the separation of the two phases. To further ensure complete separation of the undissolved **2-octanone**, centrifuge the vials at a controlled temperature.

- Sampling: Carefully extract an aliquot of the saturated solvent phase using a positive displacement pipette. To remove any remaining micro-droplets of undissolved **2-octanone**, filter the aliquot through a chemically resistant syringe filter into a clean, pre-weighed vial.
- Quantification:
 - Standard Curve Preparation: Prepare a series of standard solutions of **2-octanone** in the solvent of interest with known concentrations.
 - Analysis: Analyze the filtered saturated solution and the standard solutions using an appropriate analytical method (GC or HPLC).
 - Calculation: Use the standard curve to determine the concentration of **2-octanone** in the saturated solution. The solubility is expressed in g/L, mg/mL, or molarity.

Gravimetric Method (for non-volatile solvents)

This method is simpler but is best suited for determining the solubility of a relatively volatile solute like **2-octanone** in a non-volatile solvent.

Materials and Equipment:

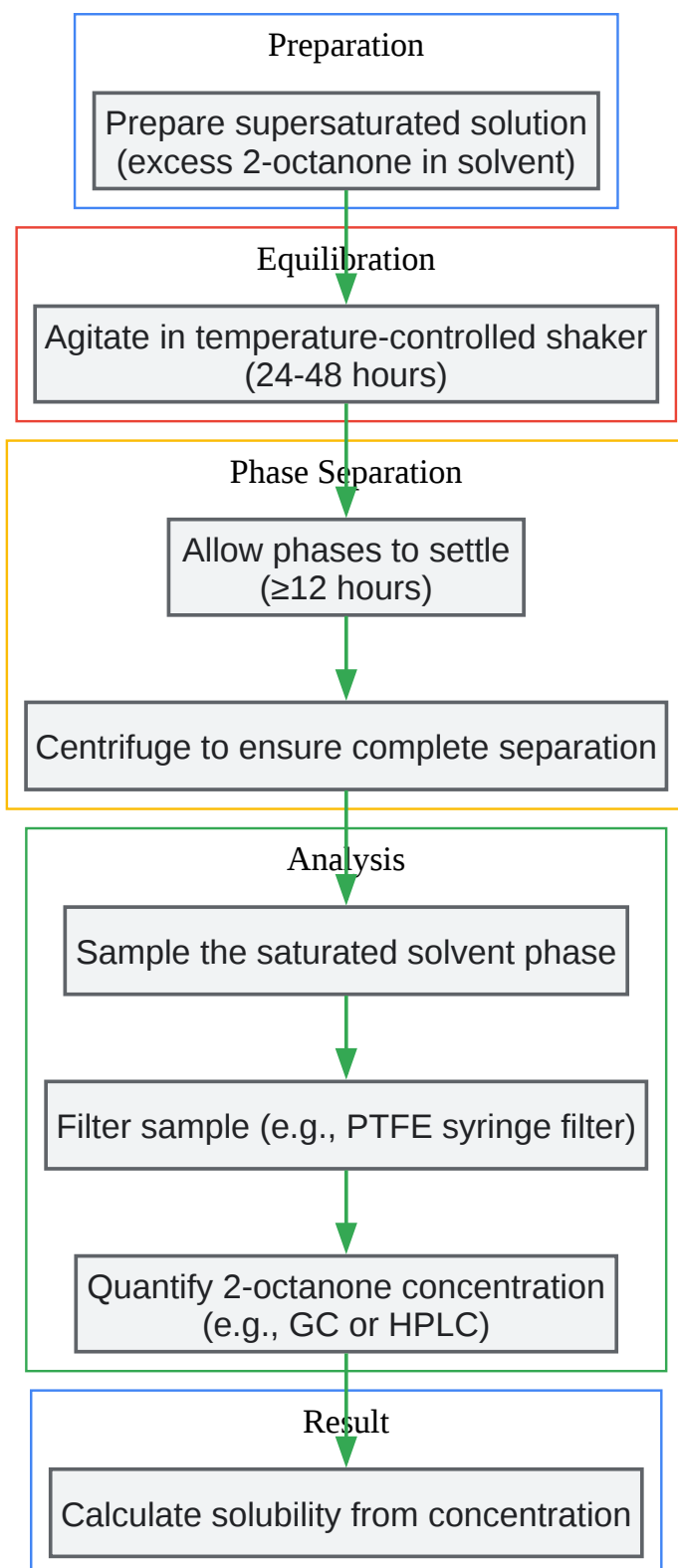
- **2-Octanone** (high purity)
- Non-volatile solvent of interest
- Analytical balance
- Temperature-controlled shaker or water bath
- Glass vials with PTFE-lined screw caps
- Centrifuge
- Calibrated pipette
- Evaporating dish
- Vacuum oven

Procedure:

- Prepare a Saturated Solution: Follow steps 1-3 of the Shake-Flask Method.
- Sampling: Accurately pipette a known volume of the clear, saturated solvent phase into a pre-weighed evaporating dish.
- Evaporation: Carefully evaporate the **2-octanone** from the solvent under controlled conditions (e.g., in a fume hood with a gentle stream of nitrogen or in a vacuum oven at a temperature that volatilizes the **2-octanone** but not the solvent).
- Weighing: Once all the **2-octanone** has evaporated and the weight of the evaporating dish with the remaining solvent is constant, record the final weight.
- Calculation: The difference between the initial and final weights of the solution in the evaporating dish gives the mass of the dissolved **2-octanone**. The solubility can then be calculated based on the initial volume of the saturated solution.

Experimental Workflow Diagram

The following diagram illustrates the general workflow for the experimental determination of **2-octanone** solubility using the Shake-Flask Method with analytical quantification.



[Click to download full resolution via product page](#)

Workflow for determining the solubility of **2-octanone**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chembk.com [chembk.com]
- 2. 2-Octanone CAS#: 111-13-7 [m.chemicalbook.com]
- 3. echemi.com [echemi.com]
- 4. guidechem.com [guidechem.com]
- 5. solubilityofthings.com [solubilityofthings.com]
- 6. 2-Octanone | C₈H₁₆O | CID 8093 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. 2-Octanone | 111-13-7 [chemicalbook.com]
- To cite this document: BenchChem. [A Comprehensive Technical Guide to the Solubility of 2-Octanone]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b155638#solubility-of-2-octanone-in-different-solvents]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com